

Essential Safety and Operational Guide for Handling Niraparib Hydrochloride

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Compound of Interest

Compound Name: Niraparib hydrochloride

Cat. No.: B1511887

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Niraparib hydrochloride**. The following procedures for handling, personal protective equipment, and disposal are designed to ensure a safe laboratory environment.

Personal Protective Equipment (PPE) and Exposure Controls

While specific occupational exposure limits for **Niraparib hydrochloride** have not been established, it is classified as harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1] The hydrochloride salt has also shown positive results in an in vitro chromosomal aberration assay. Therefore, stringent adherence to the following PPE and engineering controls is mandatory.

Control Parameter	Specification	Source
Occupational Exposure Limit (OEL)	No official limit established	[1][2][3]
Engineering Controls	Use in a well-ventilated area. A chemical fume hood is recommended.	[2][3]
Provide an accessible safety shower and eye wash station.	[1][2]	
Eye Protection	Safety goggles with side-shields.	[1][2]
Hand Protection	Protective gloves. Nitrile or other impervious gloves are recommended.	[2]
Skin and Body Protection	Impervious clothing, such as a lab coat.	[1][2]
Respiratory Protection	A suitable respirator should be used when handling the powder outside of a ventilated enclosure.[1][2] If there is a risk of uncontrolled release or unknown exposure levels, a positive-pressure air-supplied respirator is recommended.	

Standard Operating Procedure for Handling Niraparib Hydrochloride

This protocol outlines the step-by-step process for safely handling **Niraparib hydrochloride** from receipt to disposal.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.

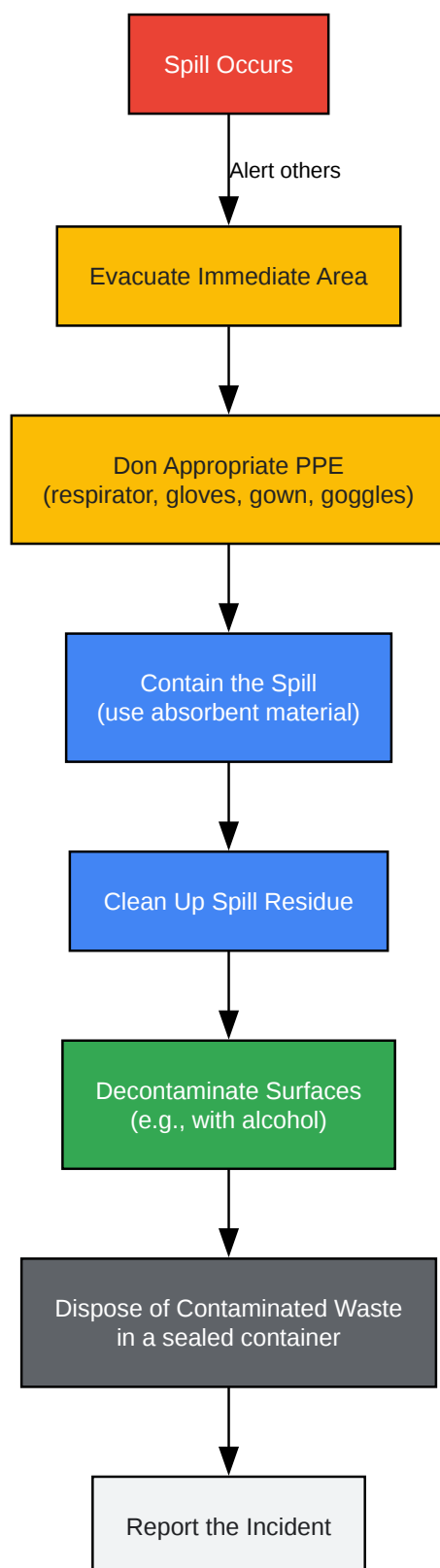
- Store the container tightly sealed in a cool, dry, and well-ventilated area.[2][3]
- Recommended storage temperature is 4°C for the solid form.[2]
- Keep away from direct sunlight and sources of ignition.[2]

Preparation and Use

- Pre-Handling:
 - Ensure the work area (e.g., chemical fume hood) is clean and uncluttered.
 - Don all required PPE as specified in the table above.
- Handling:
 - Handle the compound in a chemical fume hood to avoid dust and aerosol formation.[2]
 - Avoid all direct contact with the skin, eyes, and clothing.[2]
 - Do not eat, drink, or smoke in the handling area.[1]
 - Weigh the compound in a ventilated enclosure.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[1]
 - Decontaminate all surfaces and equipment used.

Spill Management

In the event of a spill, follow the emergency workflow outlined below.



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Niraparib Hydrochloride Spill Response Workflow

Disposal Plan

All waste containing **Niraparib hydrochloride** must be treated as hazardous.

- Contaminated Materials:
 - Collect all contaminated disposable items (e.g., gloves, wipes, pipette tips) in a dedicated, sealed hazardous waste container.
- Bulk Compound/Unused Solutions:
 - Do not dispose of down the drain.[2]
 - For at-home disposal of unused medication, it is recommended to mix the drug with an undesirable substance like coffee grounds or cat litter, place it in a sealed bag, and then in the household trash.[4] For laboratory settings, follow institutional and local regulations.
- Final Disposal:
 - Dispose of all waste in accordance with local, state, and federal environmental regulations.[2] Professional waste disposal services should be used.

Emergency First Aid Procedures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][5]
- Skin Contact: Remove contaminated clothing and rinse the affected skin thoroughly with plenty of water.[2][5] Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support. [2][5] Seek immediate medical attention.
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting.[2][5] Seek immediate medical attention.

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